

# Clothianidin-d3 CAS number and chemical structure

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## Compound of Interest

Compound Name: Clothianidin-d3

Cat. No.: B15556143

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## An In-depth Technical Guide to Clothianidin-d3

This technical guide provides a comprehensive overview of **Clothianidin-d3**, a deuterated isotopologue of the neonicotinoid insecticide Clothianidin. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require detailed information on this compound for its use as an internal standard in quantitative analyses.

## Core Compound Information

**Clothianidin-d3** serves as an essential internal standard for the accurate quantification of Clothianidin in various matrices. Its physical and chemical properties are crucial for developing analytical methods.

### Chemical Identity and Properties

Property	Value	Source
CAS Number	1262776-24-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonym	(E)-1-(2-Chloro-5-thiazolylmethyl)-3-(methyl-d3)-2-nitroguanidine, Clothianidin-d3 (N'-methyl-d3)	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> D <sub>3</sub> H <sub>5</sub> ClN <sub>5</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	252.70 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White to off-white solid powder	<a href="#">[1]</a> <a href="#">[6]</a>
Purity	≥97.0% (HPLC)	<a href="#">[3]</a> <a href="#">[6]</a>
SMILES String	[2H]C([2H]) ([2H])N\C(NCc1cnc(Cl)s1)=N/- -INVALID-LINK--=O	<a href="#">[3]</a>
InChI Key	PGOOBECODWQEAB- FIBGUPNXSA-N	<a href="#">[3]</a>

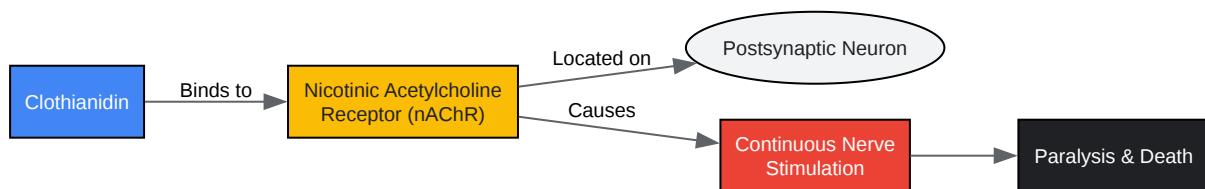
## Chemical Structure

The chemical structure of **Clothianidin-d3** is characterized by the substitution of three hydrogen atoms with deuterium atoms on the methyl group.

Caption: Chemical structure of **Clothianidin-d3**.

## Mechanism of Action of Parent Compound

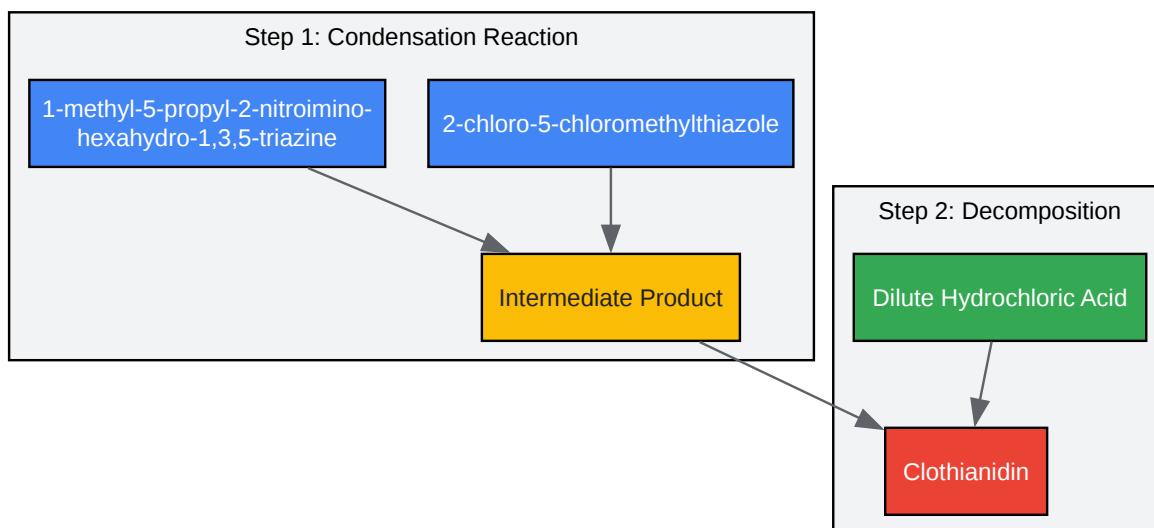
**Clothianidin-d3** is used as an analytical standard. The biological activity is associated with its non-labeled parent compound, Clothianidin. Clothianidin is a neonicotinoid insecticide that acts as an agonist on the nicotinic acetylcholine receptors (nAChRs) in insects.[\[6\]](#)[\[7\]](#) This leads to an overstimulation of the central nervous system, resulting in paralysis and death of the insect.[\[6\]](#)[\[7\]](#)

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Caption: Simplified mechanism of action for Clothianidin.

## Synthesis Outline

The synthesis of **Clothianidin-d3** is not explicitly detailed in the provided literature, but a general synthesis for Clothianidin is available and can be adapted. A plausible route involves using a deuterated starting material, such as methyl-d3-amine, in a multi-step reaction. The general synthesis of clothianidin involves the reaction of 1-methyl-5-propyl-2-nitroimino-hexahydro-1,3,5-triazine with 2-chloro-5-chloromethylthiazole, followed by decomposition in dilute hydrochloric acid.<sup>[8][9]</sup>

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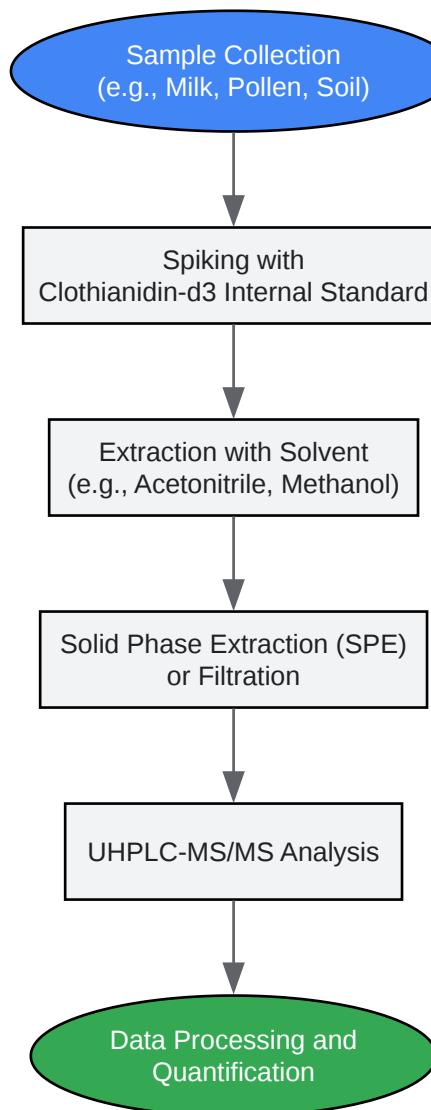
Caption: General synthesis pathway for Clothianidin.

# Experimental Protocols

**Clothianidin-d3** is primarily used as an internal standard in chromatographic methods for the determination of Clothianidin residues.

## General Workflow for Residue Analysis

The typical workflow for analyzing Clothianidin residues using **Clothianidin-d3** involves sample extraction, cleanup, and subsequent analysis by a sensitive analytical instrument.



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## References

- 1. [achemtek.com](http://achemtek.com) [achemtek.com]
- 2. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- 3. Clothianidin-d3 PESTANAL®, analytical standard | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. Clothianidin-D3 - Deuterated Reference Standard for Method Validation (CAS 1262776-24-8) [[witega.de](http://witega.de)]
- 5. Clothianidin-d3 | C6H8CIN5O2S | CID 136257761 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 6. d3-Clothianidin - CAS-Number 1262776-24-8 - Order from Chemodex [[chemodex.com](http://chemodex.com)]
- 7. [downloads.regulations.gov](http://downloads.regulations.gov) [downloads.regulations.gov]
- 8. Clothianidin synthesis process - Eureka | Patsnap [[eureka.patsnap.com](http://eureka.patsnap.com)]
- 9. CN103242258A - Clothianidin synthesis process - Google Patents [[patents.google.com](http://patents.google.com)]
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